

# **Application Notes and Protocols for Cummingtonite Geothermobarometry**

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Compound of Interest		
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# Application Notes Introduction to Cummingtonite Geothermobarometry

**Cummingtonite**, a monoclinic amphibole with the general formula  $(Mg,Fe^{2+})_7Si_8O_{22}(OH)_2$ , is a key mineral in metamorphic petrology. Its stability and composition are sensitive to changes in pressure (P) and temperature (T), making it a valuable tool for geothermobarometry.[1][2] This technique involves analyzing the chemical composition of **cummingtonite** and its coexisting minerals to determine the P-T conditions under which a metamorphic rock formed.

**Cummingtonite** is typically found in metamorphosed magnesium-rich rocks, such as amphibolites and metaironstones.[2][3] Its full stability range is estimated to be between 400-800°C and pressures from less than 1 kbar up to 15 kbar.[1][2]

The principle of **cummingtonite** geothermobarometry relies on the predictable partitioning of elements between **cummingtonite** and other minerals in equilibrium. As temperature and pressure change, the distribution of elements like Fe<sup>2+</sup>, Mg, Ca, and Al between coexisting mineral phases adjusts to maintain thermodynamic equilibrium. By measuring these elemental distributions, the peak metamorphic conditions can be quantified.

### **Key Mineral Assemblages**

The application of **cummingtonite** as a geothermobarometer is dependent on the specific mineral assemblage present in the rock. Key assemblages include:



- Cummingtonite-Hornblende: The partitioning of Fe-Mg and Ca between coexisting
   cummingtonite and hornblende is sensitive to temperature. This pair is often used for
   geothermometry in amphibolites.[4]
- **Cummingtonite**-Actinolite: The solvus between **cummingtonite** and actinolite is temperature-dependent, making this pair a useful geothermometer.[5][6]
- **Cummingtonite**-Garnet-Plagioclase-Quartz: This assemblage can be used for geobarometry, as the aluminum content of **cummingtonite** in equilibrium with garnet, plagioclase, and quartz is a function of pressure.[7]
- **Cummingtonite**-Orthopyroxene-Quartz: The presence of this assemblage generally indicates higher temperatures and pressures.[1][2][7]
- **Cummingtonite**-Olivine-Quartz: This paragenesis is typically restricted to pressures below 10 kbar and temperatures below 740°C.[1][2]

# **Principles of Geothermometry and Geobarometry**

Geothermometry: Most **cummingtonite**-based geothermometers rely on Fe-Mg exchange reactions with other ferromagnesian minerals like hornblende, actinolite, or garnet. The distribution coefficient (K(\_D)) for Fe-Mg between the two minerals is a function of temperature. For example, in the **cummingtonite**-hornblende pair, as temperature increases, the distribution of Fe and Mg between the two amphiboles changes in a predictable manner.

Geobarometry: Geobarometers involving **cummingtonite** often utilize net-transfer reactions that are sensitive to pressure. These reactions involve a change in the molar volume of the mineral assemblage. For instance, the aluminum content in amphiboles coexisting with a pressure-sensitive assemblage like garnet-plagioclase-quartz can be calibrated as a geobarometer.[4]

# **Quantitative Data Summary**

The following tables summarize experimental data on the stability and composition of **cummingtonite**, which are foundational for its use as a geothermobarometer.

Table 1: Experimental Stability of Mn-Cummingtonite



Pressure (kb)	Temperature Range (°C)	Coexisting Phases	Reference
0.5	650 - 675	Talc, Tephroite, Mn- Pyroxene, Quartz	[8]
1.0	650 - 675	Talc, Tephroite, Mn- Pyroxene, Quartz	[8]
1.5	650 - 675	Talc, Tephroite, Mn- Pyroxene, Quartz	[8]
3.0	580 - 640	Mn-Pyroxene, Quartz	[8]
> 5.0	-	No hydrous phases	[8]

Table 2: Experimentally Determined P-T Conditions for **Cummingtonite**-Bearing Assemblages

System	Pressure (kbar)	Temperature (°C)	Key Observations	Reference
Cum-Act- PI(An <sub>0</sub> )-Qz-H <sub>2</sub> O	5	700 - 850	Wide miscibility gap between cummingtonite and Ca-Na amphiboles.	[9]
Mg-Fe-Ca Amphiboles	2	500 - 600	Solvus between cummingtonite and actinolite is temperaturedependent.	[5]
Calc-silicate rocks	6.5 ± 0.6	550 - 600	P-T estimated from Al-in-hornblende barometry and cummingtonite-hornblende thermometry.	[4]



# **Experimental Protocols**

This section provides a detailed methodology for utilizing **cummingtonite** geothermobarometry.

# **Protocol 1: Sample Selection and Petrographic Analysis**

- Field Sampling: Collect fresh, unweathered rock samples representative of the metamorphic terrane.
- Thin Section Preparation: Prepare standard polished thin sections (30 μm thickness) for petrographic analysis.
- · Petrographic Examination:
  - Use a polarized light microscope to identify the mineral assemblage, paying close attention to the presence of **cummingtonite** and its coexisting phases (e.g., hornblende, actinolite, garnet, plagioclase, quartz).
  - Assess the textural equilibrium of the mineral assemblage. Look for sharp, well-defined grain boundaries, indicating that the minerals crystallized together under stable conditions.
     Avoid samples with significant signs of retrograde metamorphism (e.g., alteration rims, exsolution lamellae).
  - Select samples with appropriate mineral assemblages for the intended geothermobarometric calculations.

## Protocol 2: Electron Probe Microanalysis (EPMA)

- Sample Preparation: Ensure thin sections are properly polished and carbon-coated to provide a conductive surface for the electron beam.
- EPMA Setup and Calibration:
  - Use an electron probe microanalyzer equipped with wavelength-dispersive spectrometers (WDS).
  - Calibrate the instrument using well-characterized natural and synthetic mineral standards.



#### · Data Acquisition:

- Analyze the chemical composition of cummingtonite and all coexisting minerals relevant to the chosen geothermobarometer.
- Typical analytical conditions:

Accelerating Voltage: 15 kV

■ Beam Current: 10-20 nA

- Beam Diameter: 1-5 μm (use a focused beam for core analyses and a broader beam for rim analyses if zoning is present).
- Perform multiple analyses on different grains of the same mineral and at different locations within single grains (core and rim) to check for chemical zoning.

#### Data Reduction:

 Convert raw X-ray counts to elemental weight percentages using a standard correction procedure (e.g., ZAF or PAP).

# **Protocol 3: Data Analysis and P-T Calculation**

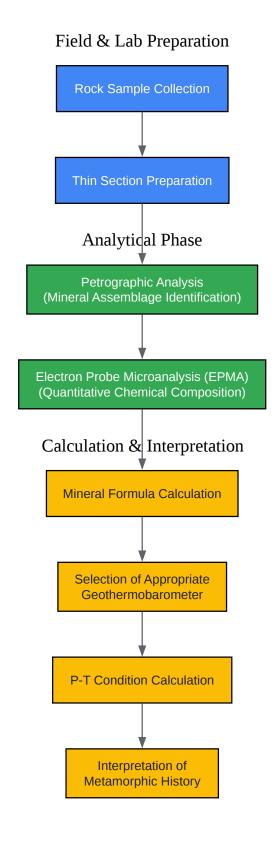
- Mineral Formula Calculation:
  - From the oxide weight percentages obtained from EPMA, calculate the mineral formulae for cummingtonite and coexisting phases based on the number of oxygens (e.g., 23 oxygens for amphiboles, 12 for garnet).
  - Calculate the mole fractions of the end-member components required for the specific geothermobarometer (e.g., X({Mg}) and X({Fe}) in garnet and biotite for garnet-biotite thermometry).
- Application of Geothermobarometers:
  - Select the appropriate geothermobarometer calibration based on the mineral assemblage and the composition of the minerals.



- For Geothermometry (e.g., **Cummingtonite**-Hornblende): Use a calibrated thermometer that relates the Fe-Mg distribution between the two amphiboles to temperature.
- For Geobarometry (e.g., Cummingtonite-Garnet-Plagioclase-Quartz): Use a calibrated barometer that relates the composition of the minerals (e.g., Al content in amphibole) to pressure.
- Error Analysis:
  - Propagate the analytical uncertainties from the EPMA measurements through the geothermobarometric calculations to estimate the uncertainty in the final P-T conditions.

# Visualizations Experimental Workflow for Cummingtonite Geothermobarometry



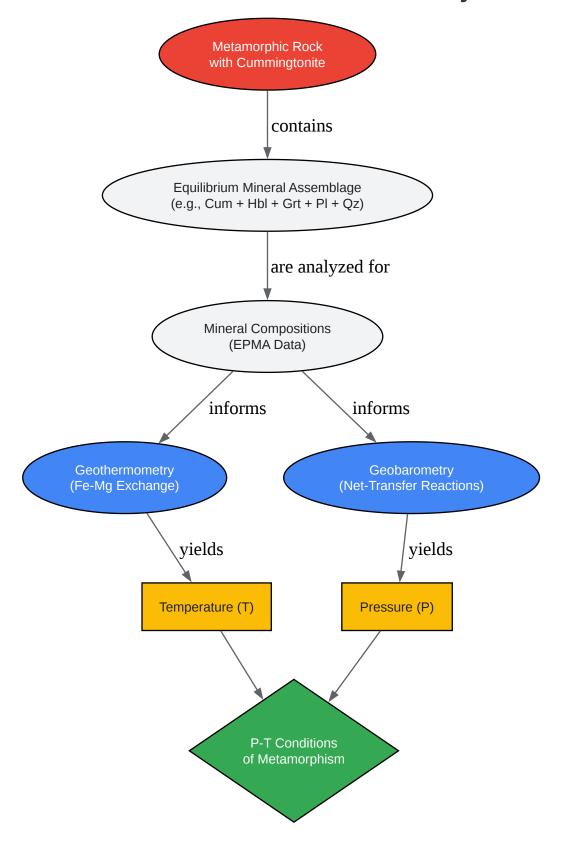


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Caption: Workflow for determining P-T conditions using **cummingtonite**.



# **Logical Framework for Geothermobarometry**



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Caption: Logical relationship of data for P-T estimation.

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